

Step-by-step guide for sodium o-cresolate preparation in the lab.

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Compound of Interest

Compound Name: Sodium o-cresolate

Cat. No.: B1260490

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Application Note: Synthesis of Sodium o-cresolate

Introduction

Sodium o-cresolate (CAS 4549-72-8), the sodium salt of o-cresol, is a chemical intermediate used in the synthesis of pharmaceuticals, dyes, and other organic compounds.[1] It is formed through a standard acid-base neutralization reaction where the weakly acidic o-cresol reacts with a strong base, typically sodium hydroxide (NaOH), to form the corresponding salt and water.[2][3] This document outlines the chemical principles, critical safety protocols, and hazard information pertinent to the laboratory-scale preparation of **sodium o-cresolate**.

Chemical Principle

The formation of **sodium o-cresolate** is a straightforward acid-base reaction. o-Cresol (2-methylphenol) is a weak acid due to the hydroxyl group attached to the aromatic ring.[3][4] When reacted with a strong base like sodium hydroxide, the acidic proton of the hydroxyl group is transferred to the hydroxide ion, forming **sodium o-cresolate** and water.[2][3] This reaction converts the less water-soluble o-cresol into its ionic, more water-soluble conjugate base.[2]

Reagents and Properties

A summary of the key physical and chemical properties of the reactants and the final product is provided below.

Property	o-Cresol	Sodium Hydroxide	Sodium o-cresolate
CAS Number	95-48-7[5]	1310-73-2[6]	4549-72-8[7]
Molecular Formula	C ₇ H ₈ O[8]	NaOH[6]	C ₇ H ₇ NaO[9]
Molecular Weight	108.14 g/mol	40.00 g/mol	130.12 g/mol [5]
Appearance	White crystalline solid[10]	White pellets or flakes[11]	Typically an amber liquid[5]
Key Hazards	Toxic, Corrosive, Environmental Hazard[8][12]	Corrosive[6][13]	Caustic[5]

Experimental Protocol: Hazard Analysis and Safety First

Extreme caution must be exercised when handling the materials for this synthesis, particularly o-cresol. The following protocols are mandatory for ensuring laboratory safety.

Hazard Identification and Risk Assessment

- o-Cresol: This compound is highly toxic and corrosive.[12] It can cause severe skin burns and eye damage.[8][12] It is toxic if swallowed or in contact with skin, and repeated exposure can cause damage to organs such as the liver, kidneys, and central nervous system.[12][14] Due to its anesthetic properties, pain may not be felt upon initial skin contact.[15]
- Sodium Hydroxide: This is a strong, caustic base that causes severe skin burns and serious eye damage.[6][13] Contact can lead to rapid tissue destruction.[11]

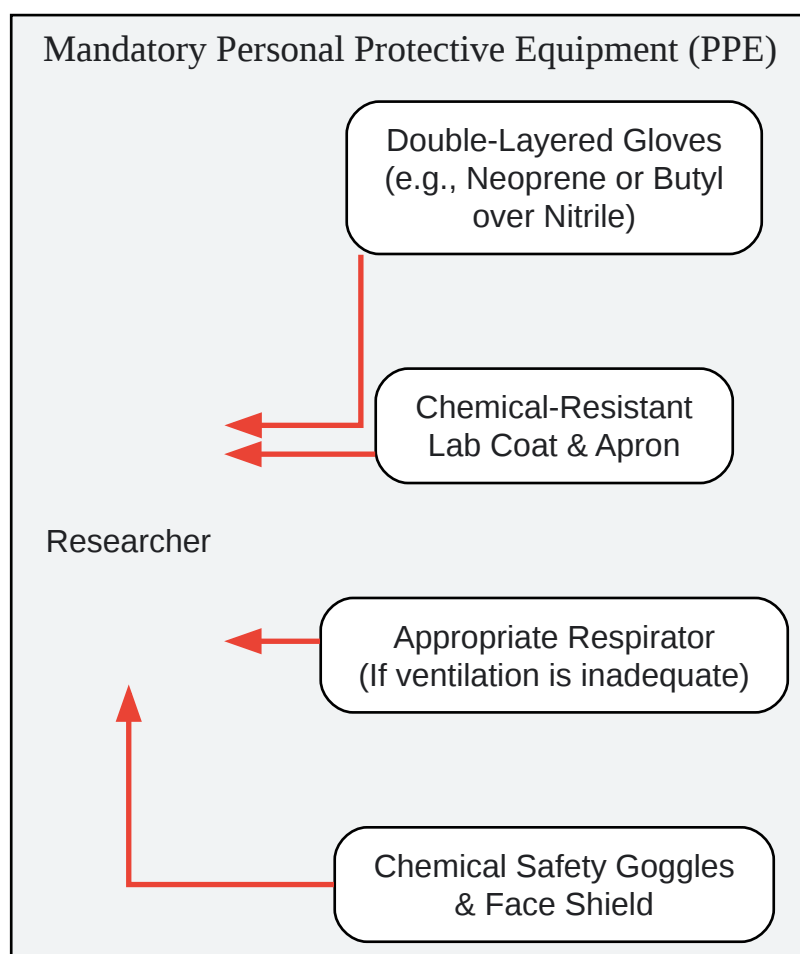
A thorough risk assessment must be conducted before beginning any work.[10] It is critical to understand the hazards and have all safety and first aid materials readily available.[16][17] Never work alone when handling these chemicals.[16]

Engineering Controls

- Chemical Fume Hood: All handling of o-cresol, including weighing and solution preparation, must be performed inside a certified chemical fume hood to prevent inhalation of its volatile and toxic vapors.[10][18]

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE is provided below. The specific equipment is non-negotiable for this procedure.



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Caption: Essential PPE for handling corrosive and toxic reagents.

- Eye and Face Protection: Chemical safety goggles and a full-face shield are required whenever there is a potential for splashes.[12][18]

- Skin and Body Protection: A fully buttoned lab coat must be worn.[18] For handling concentrated o-cresol, a chemical-resistant apron (e.g., butyl rubber or neoprene) is also required.[16] Full-length pants and closed-toe shoes are mandatory.[18]
- Hand Protection: Gloves must be worn at all times. For concentrated solutions, utility-grade neoprene or butyl rubber gloves should be worn over standard nitrile gloves (double-gloving).[18] Disposable nitrile gloves alone offer very low protection and should be changed immediately upon any contact.[15]

First Aid and Emergency Procedures

- Emergency Stations: An emergency eyewash station and safety shower must be accessible within 10 seconds of the work area.[16]
- First Aid Kit: A dedicated first aid kit for phenol/cresol exposure must be available. This should contain polyethylene glycol (PEG 300 or PEG 400), which is recommended for initial skin decontamination.[15][16]
- Skin Exposure: In case of skin contact, rapid decontamination is critical.[16] Immediately remove all contaminated clothing.[19] Liberally apply PEG 300 or PEG 400 to the affected area and gently wipe; do not scrub.[16][17] If PEG is unavailable, wash with large amounts of soap and water.[15] Seek immediate medical attention.[8]
- Eye Exposure: Immediately flush eyes with water at an eyewash station for at least 15-30 minutes, holding the eyelids open.[8][19] Seek immediate medical attention.
- Spill Cleanup: Small spills can be managed by trained personnel wearing appropriate PPE.[17] Absorb liquid spills with vermiculite or other suitable absorbent material.[10] Crystalline spills should be carefully collected, followed by a wet wipe of the area with an appropriate solvent like 70% isopropanol.[17] All cleanup materials must be disposed of as hazardous waste.[17]

Waste Disposal

All solutions containing o-cresol, **sodium o-cresolate**, and contaminated materials (gloves, paper towels, etc.) must be collected and disposed of as hazardous chemical waste according to institutional and local regulations.[17][18] Do not dispose of this waste down the drain.[20]

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